

Ethyl-L-nio Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl-L-nio hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl-L-nio hydrochloride**, a significant modulator of nitric oxide synthase (NOS) activity. This document outlines its chemical properties, mechanism of action, and detailed experimental protocols for its application in research settings.

Core Properties of Ethyl-L-nio Hydrochloride

Ethyl-L-nio hydrochloride, also known as L-N5-(1-Iminobutyl)ornithine hydrochloride, is a chemical compound utilized in scientific research to investigate the roles of nitric oxide signaling pathways.

Property	Value
Molecular Formula	$C_9H_{19}N_3O_2 \cdot HCl$ [1]
Molecular Weight	237.73 g/mol [1]
CAS Number	150403-97-7 [1]

Mechanism of Action: Nitric Oxide Synthase Inhibition

Ethyl-L-nio hydrochloride functions as a modestly selective inhibitor of nitric oxide synthase (NOS), the enzyme responsible for the production of nitric oxide (NO) from L-arginine. NO is a critical signaling molecule involved in a vast array of physiological and pathological processes, including neurotransmission, vasodilation, and the immune response.

There are three main isoforms of NOS, and **Ethyl-L-nio hydrochloride** exhibits differential inhibitory activity towards them:

NOS Isoform	Inhibition Constant (Ki)
Neuronal NOS (nNOS or NOS1)	5.3 μ M ^[2] ^[3]
Endothelial NOS (eNOS or NOS3)	18 μ M ^[2] ^[3]
Inducible NOS (iNOS or NOS2)	12 μ M ^[2] ^[3]

The inhibition of NOS by **Ethyl-L-nio hydrochloride** provides a valuable tool for elucidating the specific contributions of NO signaling in various biological systems.

Experimental Protocols

The following are detailed methodologies for key experiments involving the use of **Ethyl-L-nio hydrochloride** to assess NOS inhibition.

In Vitro NOS Activity Assay (Griess Assay)

This assay quantifies nitric oxide production by measuring the accumulation of its stable breakdown product, nitrite.

Materials:

- Purified recombinant nNOS, eNOS, or iNOS enzymes
- NOS Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.4)

- L-arginine (substrate)
- NADPH
- FAD
- FMN
- (6R)-5,6,7,8-tetrahydrobiopterin (BH4)
- Calmodulin and CaCl₂ (for nNOS and eNOS)
- **Ethyl-L-nio hydrochloride**
- Griess Reagent
- Sodium nitrite standard solution
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a reaction mixture containing NOS Assay Buffer, L-arginine, NADPH, FAD, FMN, and BH4. For nNOS and eNOS, also include Calmodulin and CaCl₂.
- Add varying concentrations of **Ethyl-L-nio hydrochloride** to the wells of a 96-well plate.
- Initiate the enzymatic reaction by adding the purified NOS enzyme to each well.
- Incubate the plate at 37°C for a specified time (e.g., 60 minutes).
- Stop the reaction.
- To measure nitrite concentration, add Griess Reagent to each well.
- Incubate at room temperature for 10-15 minutes, protected from light.

- Measure the absorbance at 540 nm using a microplate reader.
- Generate a standard curve using the sodium nitrite standard to determine the nitrite concentration in each sample.
- Calculate the percent inhibition for each concentration of **Ethyl-L-nio hydrochloride** to determine the IC₅₀ value.

Cellular cGMP Measurement Assay

This assay measures the activity of soluble guanylyl cyclase (sGC), a downstream effector of NO, by quantifying the production of cyclic guanosine monophosphate (cGMP).

Materials:

- Cell line expressing the target NOS isoform (e.g., neuronal cells for nNOS, endothelial cells for eNOS)
- Cell culture medium and supplements
- Agonist to stimulate NOS activity (e.g., NMDA for nNOS, acetylcholine for eNOS)
- Phosphodiesterase (PDE) inhibitor (to prevent cGMP degradation)
- **Ethyl-L-nio hydrochloride**
- Lysis buffer
- cGMP enzyme immunoassay (EIA) kit

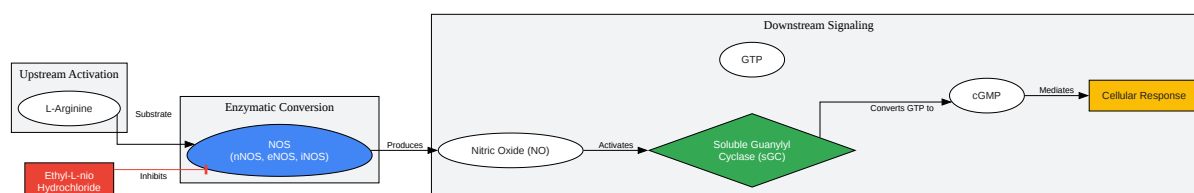
Procedure:

- Plate cells in a multi-well plate and grow to confluence.
- Pre-treat the cells with a PDE inhibitor.
- Add varying concentrations of **Ethyl-L-nio hydrochloride** and incubate for a specified time.
- Stimulate the cells with the appropriate agonist to activate NOS.

- Incubate for a short period to allow for cGMP production.
- Stop the reaction and lyse the cells.
- Measure the cGMP concentration in the cell lysates using a cGMP EIA kit.
- Calculate the percent inhibition of agonist-stimulated cGMP production for each inhibitor concentration to determine the IC₅₀ value.

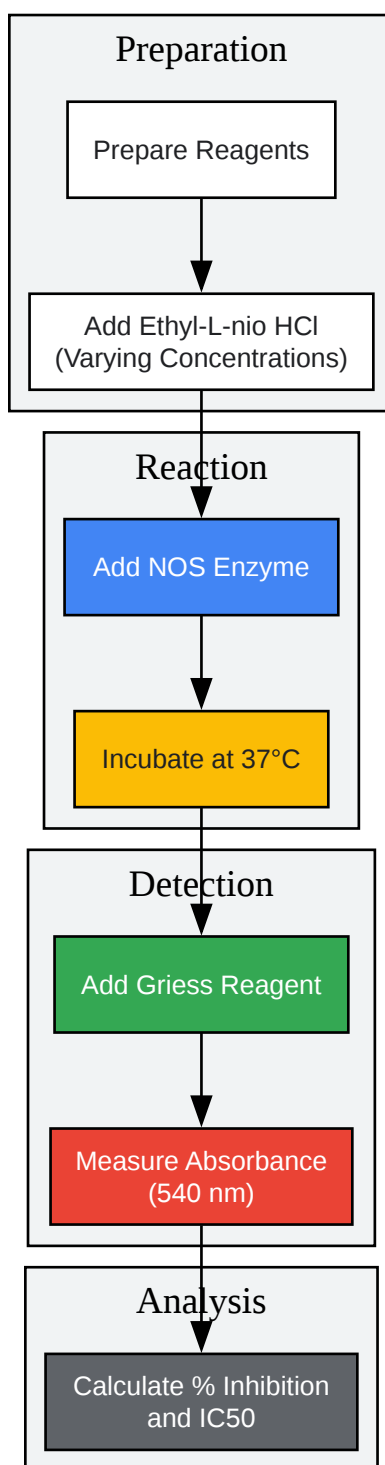
Visualizing the Impact of Ethyl-L-nio Hydrochloride

The following diagrams illustrate the mechanism of action and experimental workflow related to **Ethyl-L-nio hydrochloride**.



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Caption: Mechanism of NOS Inhibition by **Ethyl-L-nio Hydrochloride**.



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Caption: Workflow for the In Vitro Griess Assay.

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References

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